

Application Notes and Protocols: Dual-Modal CT/MRI Molecular Imaging Using FePt Nanoparticles

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Compound of Interest

Compound Name: *Iron;platinum*

CAS No.: 823185-57-5

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Introduction

Iron-platinum (FePt) nanoparticles have emerged as promising contrast agents for dual-modal computed tomography (CT) and magnetic resonance imaging (MRI).^{[1][2][3]} Their high atomic number and electron density make them effective for X-ray attenuation in CT, while their superparamagnetic properties provide contrast in T2-weighted MRI.^{[4][5]} This dual-modality allows for the acquisition of complementary anatomical and functional information from a single imaging session. Furthermore, the surface of FePt nanoparticles can be functionalized with targeting ligands, such as antibodies or peptides, to enable molecular imaging of specific biological targets, like cancer biomarkers.^{[1][6][7]}

These application notes provide a comprehensive overview and detailed protocols for the synthesis, functionalization, and application of FePt nanoparticles for dual-modal CT/MRI molecular imaging, with a specific focus on targeting the Her2/neu receptor, a well-known biomarker in certain types of cancer.^{[1][2][8]}

Physicochemical Properties and Biocompatibility

Water-soluble FePt nanoparticles of varying sizes (e.g., 3, 6, and 12 nm) have been synthesized and demonstrated to be effective dual-modality contrast agents.[1][8][9] Studies have shown that these nanoparticles exhibit excellent biocompatibility and hemocompatibility across a range of concentrations.[1][8][10]

Quantitative Data Summary

Property	3 nm FePt	6 nm FePt	12 nm FePt	Reference
Biocompatibility	Excellent	Excellent	Excellent	[1][8]
Hemocompatibility	Excellent	Excellent	Excellent	[1][8]
Circulation Half-life	Shortest	Intermediate	Longest	[1][8][9]
Brain Concentration	Highest	Lower	Lowest	[1][2][8]
In Vivo Imaging Performance	Good	Better	Best	[1][2][8]

Experimental Protocols

I. Synthesis of Water-Soluble FePt Nanoparticles

This protocol describes the synthesis of oleic acid and oleylamine-capped FePt nanoparticles, followed by a ligand exchange process to render them water-soluble.

A. Synthesis of 12-13 nm FePt Nanoparticles[8]

- **Reaction Setup:** In a nitrogen atmosphere, mix platinum(II) acetylacetonate (195 mg), 1,2-hexadecanediol (1.05 g), and dioctyl ether (4 mL).
- **Addition of Precursors:** Add iron pentacarbonyl (66 μ L), oleylamine (4 mL), and oleic acid (4 mL) to the mixture.
- **Heating:** Heat the reaction mixture to 240 °C at a rate of 15 °C/min.

- Reaction: Maintain the temperature at 240 °C for 60 minutes.
- Cooling and Collection: Remove the heat source and allow the mixture to cool to room temperature. The nanoparticles can then be collected by centrifugation.

B. Surface Functionalization with Cysteamine for Water Solubility[10]

- Ligand Exchange: The as-synthesized oleic acid/oleylamine-capped FePt nanoparticles undergo a ligand exchange reaction with cysteamine to replace the hydrophobic capping agents with a hydrophilic one. (Detailed protocol for ligand exchange is often specific to the nanoparticle concentration and surface chemistry and may require optimization.)

II. Antibody Conjugation for Targeted Molecular Imaging

This protocol outlines the conjugation of anti-Her2 antibodies to the surface-functionalized FePt nanoparticles.

- Activation of Carboxyl Groups: If the surface functionalization results in carboxyl groups, activate them using a standard carbodiimide crosslinker chemistry, such as EDC and NHS.
- Antibody Incubation: Incubate the activated FePt nanoparticles with anti-Her2 antibodies. The primary amine groups on the antibodies will react with the activated carboxyl groups on the nanoparticles to form a stable amide bond.
- Purification: Remove any unconjugated antibodies and excess reagents through methods like dialysis or size exclusion chromatography.

III. In Vitro Characterization and Imaging

A. Cell Culture

- Culture MBT2 (Her2-positive) and MBT2 Her2 knock-down (Her2-negative) cell lines in appropriate cell culture media.

B. In Vitro CT/MRI Molecular Imaging[8]

- Cell Preparation: Fix 1×10^7 MBT2 and MBT2 Her2 knock-down cells with 4% paraformaldehyde.

- Incubation: Resuspend the fixed cells and incubate them with anti-Her2 conjugated FePt nanoparticles (3 nm and 12 nm) and control nanoparticles (without antibody) at a final iron concentration of 1 mM for 4 hours.
- Sample Preparation: Place 1×10^7 cells from each group into an Eppendorf tube array for imaging.
- MRI Analysis:
 - Scanner: 3T MRI scanner.
 - Sequence: T2-weighted fast spin-echo sequence.
 - Parameters: Repetition Time (TR) = 550 ms, Echo Time (TE) = 15 ms, Echo Train Length (ETL) = 10 ms.
- CT Analysis:
 - Scanner: 64-detector CT scanner.
 - Parameters: Slice thickness = 0.625 mm, Voltage = 120 kVp, Current = 30 mA, Field of View = 512 x 512, Gantry rotation time = 0.4 s.

IV. In Vivo Animal Studies

A. Tumor Model^[8]

- Establish MBT2 tumor xenografts in male C3H/HeN mice (6-8 weeks old) by subcutaneous injection of 1×10^7 tumor cells in the dorsal flank.

B. In Vivo CT/MRI Molecular Imaging^[8]

- Nanoparticle Administration: Administer anti-Her2 antibody-tagged FePt nanoparticles via tail vein injection at a dose of 5 mg Fe/kg.
- Image Acquisition: Acquire images at various time points between 0 and 24 hours post-injection.

- MRI Parameters:
 - Sequence: T2-weighted fast spin-echo.
 - Parameters: TR/TE = 3000 ms/99.7 ms, ET = 10 ms.
- CT Parameters: Utilize the same parameters as the in vitro CT analysis.
- Image Analysis: Determine the signal intensity of the tumor tissue using region-of-interest (ROI) measurements.

Data Presentation

In Vitro Imaging Contrast

Nanoparticle	Concentration (mM Fe)	MRI Signal Reduction (%)	CT Enhancement (HU)
12 nm FePt	25	~33%	Significant increase
6 nm FePt	25	~33%	Moderate increase
3 nm FePt	25	~28%	Lower increase

Note: The MRI signal reduction is a qualitative description from the text; specific quantitative values may vary.

In Vivo Tumor Contrast Enhancement (24h post-injection)[10]

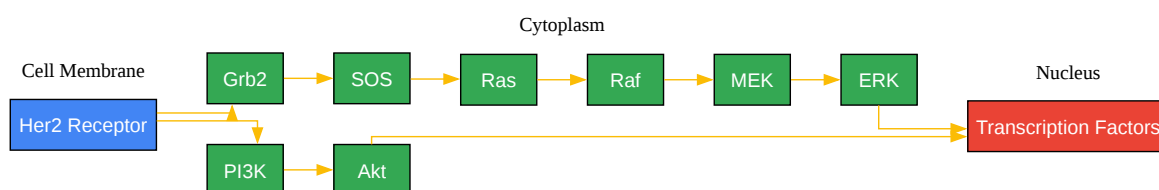
Imaging Modality	Contrast Enhancement
MRI (T2-weighted)	Significant reduction in tumor lesion intensity to 51% of the initial signal.
CT	Significant 138% contrast enhancement of the tumor tissue.

Biodistribution of FePt Nanoparticles[8]

Nanoparticle Size	Peak Tissue Accumulation Time	Highest Concentration Organs
12 nm	12 hours	Spleen (241.5 µg/g), Lung (120.4 µg/g)
6 nm	48 hours	Spleen (204.9 µg/g), Lung (247.9 µg/g)
3 nm	48 hours	Spleen (146.6 µg/g), Lung (96.5 µg/g)

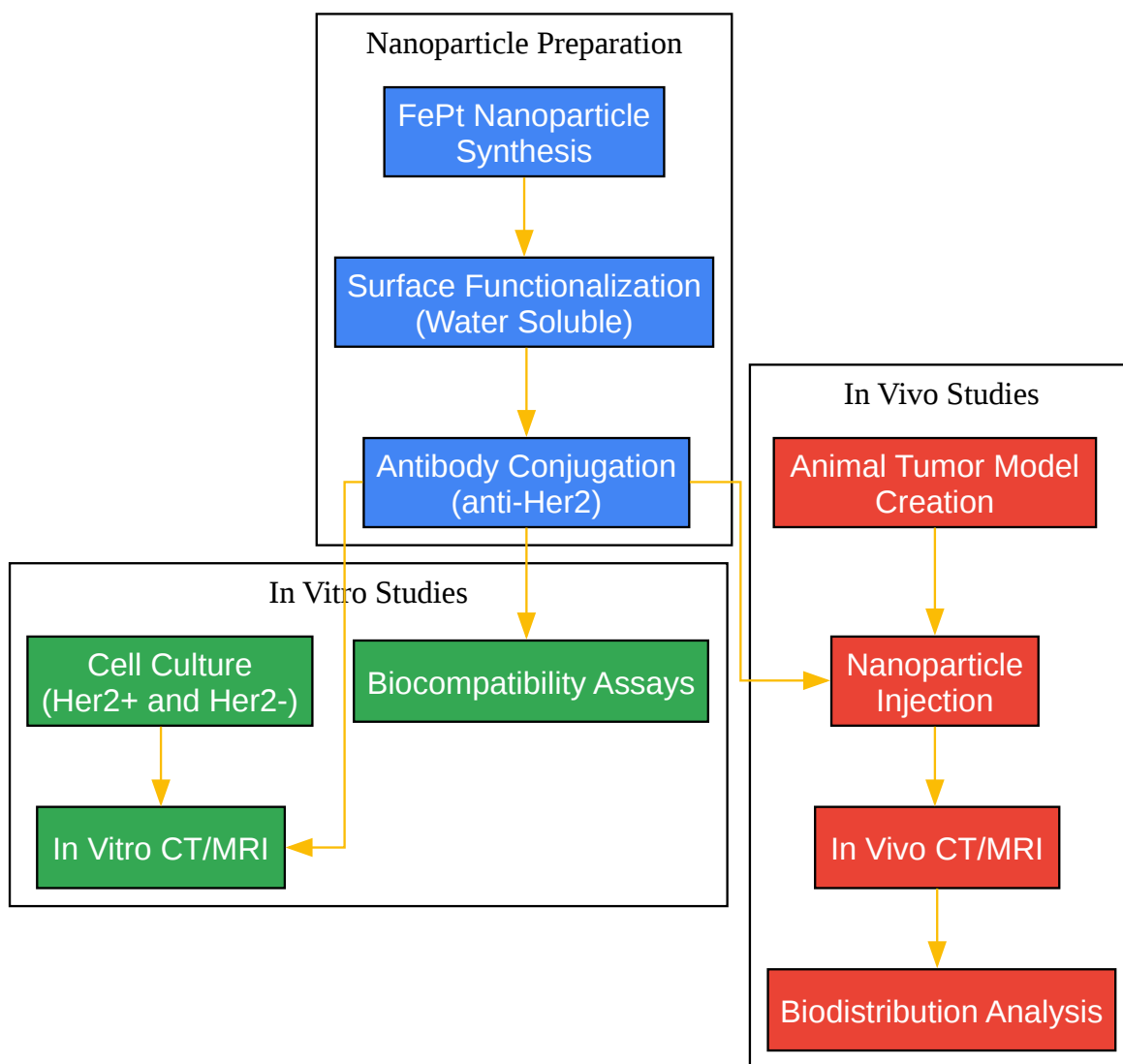
The 6 nm FePt nanoparticles showed the lowest non-specific hepatic uptake.[8]

Visualizations



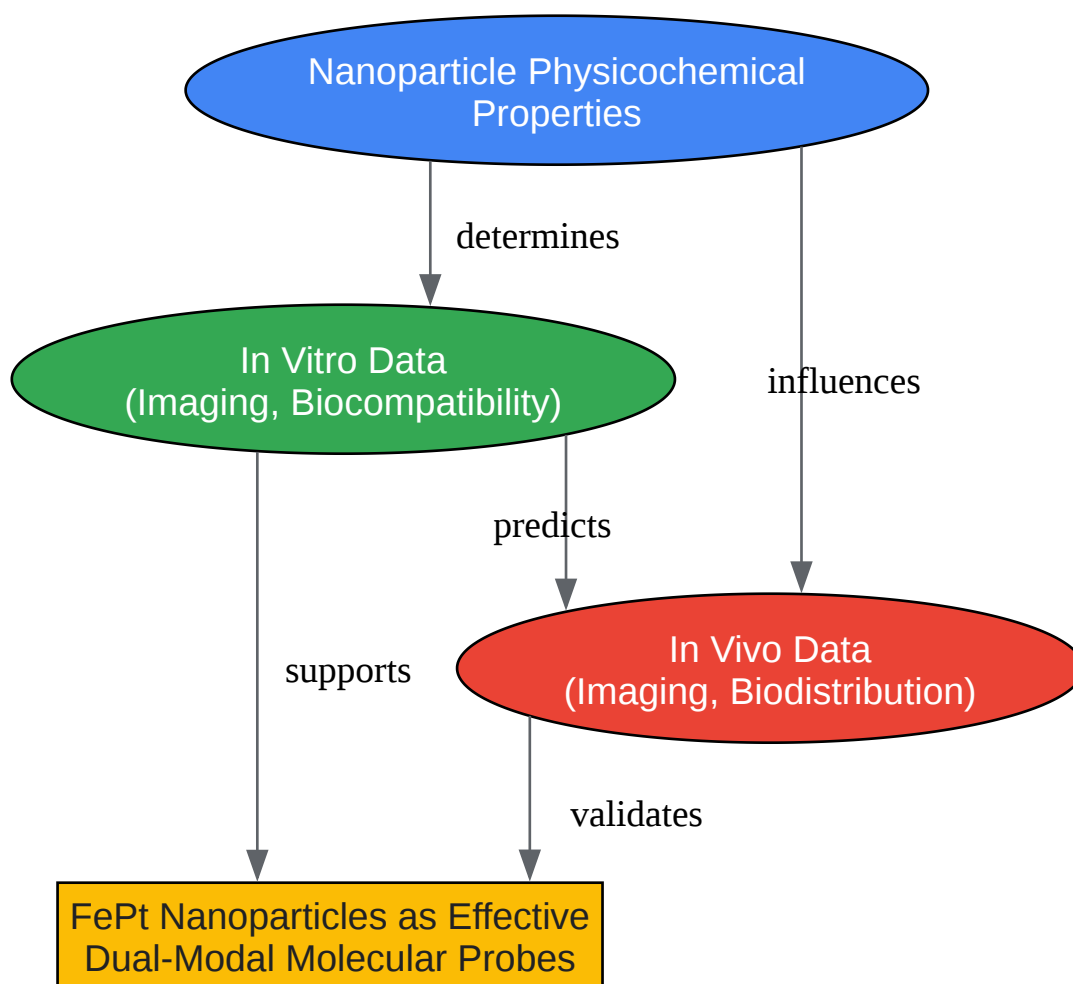
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Caption: Simplified Her2 signaling pathway.



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Caption: Experimental workflow for dual-modal imaging.



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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. In vitro and in vivo studies of FePt nanoparticles for dual modal CT/MRI molecular imaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. In vitro and in vivo studies of FePt nanoparticles for dual modal CT/MRI molecular imaging. | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]

- 4. Utilization of nanomaterials in MRI contrast agents and their role in therapy guided by imaging - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Novel monodisperse FePt nanocomposites for T2-weighted magnetic resonance imaging: biomedical theranostics applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Multifunctional FePt Nanoparticles for Radiation-Guided Targeting and Imaging of Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. discovery.researcher.life [discovery.researcher.life]
- 8. scispace.com [scispace.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. pubs.acs.org [pubs.acs.org]
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